

Catalytic Applications of 2-Pyridylmethyl Acetate: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Pyridylmethyl acetate

CAS No.: 1007-49-4

Cat. No.: B086835

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Introduction

2-Pyridylmethyl acetate is a versatile organic compound featuring a pyridine ring and an acetate functional group. While its direct application as a catalyst or a primary ligand in mainstream catalytic systems is not extensively documented in scientific literature, its role as a key reactant in stereoselective, organocatalyzed reactions is an area of significant interest. The pyridine moiety's ability to be activated for deprotonation at the alpha-carbon makes **2-pyridylmethyl acetate** and its constitutional isomers valuable building blocks for the synthesis of complex, stereochemically rich molecules, particularly those containing pharmaceutically relevant azaarene scaffolds.

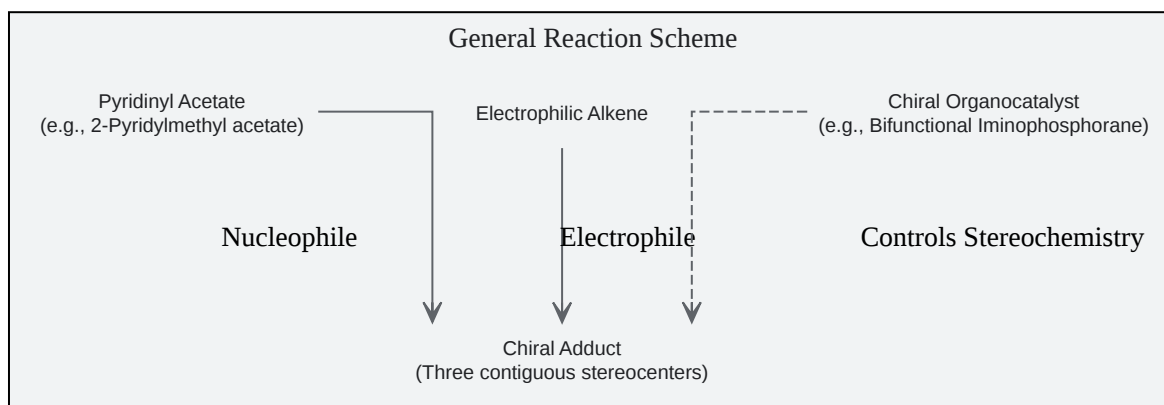
This document provides detailed application notes and protocols for the use of pyridinyl acetates as nucleophiles in asymmetric organocatalytic 1,4-addition (Michael addition) reactions. This represents the most prominent and well-documented "catalytic application" in a broader sense, where the molecule participates in a reaction that is facilitated by a catalyst.

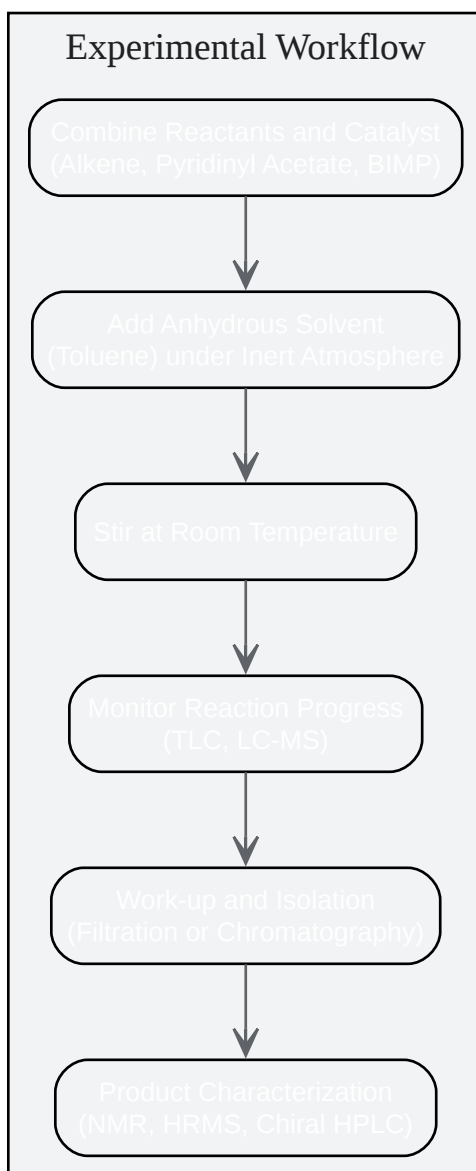
Application: Asymmetric Organocatalytic 1,4-Addition Reactions

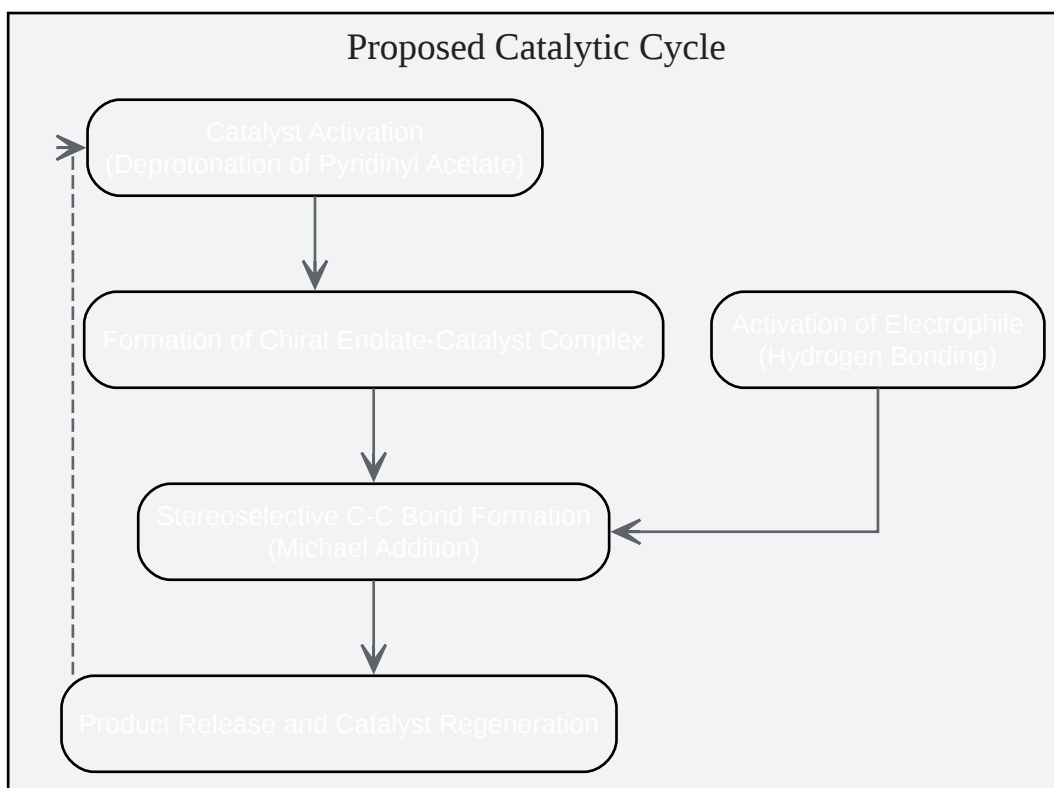
2-Pyridylmethyl acetate and its isomers can serve as pronucleophiles in asymmetric Michael additions to electron-deficient olefins. This approach is particularly valuable for creating chiral molecules containing a pyridine ring, a common motif in pharmaceuticals. The reaction is typically catalyzed by a chiral organocatalyst, which controls the stereochemical outcome.

General Reaction Scheme

The core transformation involves the deprotonation of the pyridinyl acetate at the carbon adjacent to the pyridine ring, followed by the conjugate addition of the resulting enolate to an electrophilic alkene.







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